

Introduction to alkanes: the case of undecane

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Compound of Interest

Compound Name: Undecane
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An In-depth Technical Guide to **Undecane**

Authored by: A Senior Application Scientist

Introduction to Alkanes: The Case of Undecane

Alkanes represent the simplest class of organic compounds, consisting entirely of carbon and hydrogen atoms linked by single bonds.^[1] As saturated hydrocarbons, their general formula is C_nH_{2n+2} . This guide focuses on **undecane** (also known as n-**undecane** or hendecane), the straight-chain alkane with eleven carbon atoms and the chemical formula $C_{11}H_{24}$.^{[2][3][4]} While seemingly simple, **undecane** serves as a crucial model compound for understanding the physicochemical properties of medium-chain alkanes and has a surprising breadth of applications, from industrial processes to the intricate chemical language of insects.^{[3][4]} This document provides a comprehensive technical overview of **undecane**, covering its properties, synthesis, reactivity, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Structural Properties

Undecane is a colorless liquid at room temperature with a faint, gasoline-like odor.^{[2][4][5]} Its properties are dictated by its molecular structure: an unbranched chain of eleven sp^3 hybridized carbon atoms forming a flexible zigzag conformation with approximate bond angles of 109.5° .^[4] The nonpolar nature of its C-C and C-H bonds results in weak intermolecular van der Waals forces, defining its physical state and solubility characteristics.^[4]

Table 1: Key Physicochemical Properties of n-Undecane

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄	[2][3][4]
Molar Mass	156.31 g/mol	[2][5]
Appearance	Colorless liquid	[2][5]
Odor	Faint, gasoline-like	[2][3][4]
Density	0.740 g/cm ³ (at 20°C)	[2][3][4]
Melting Point	-26 °C (-15 °F)	[2][3][4][6]
Boiling Point	196 °C (385 °F)	[2][3][4][6]
Flash Point	60 °C (140 °F)	[7]
Vapor Pressure	55 Pa (0.41 mmHg) at 25°C	[2][4]
Water Solubility	Insoluble (approx. 0.014 mg/L at 25°C)	[5]
Solubility in Organics	Miscible with ethanol, ether, and other organic solvents	[3][5]
Refractive Index (nD)	1.417 (at 20°C)	[2][4]
Autoignition Temp.	220 °C	[7]

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Caption: Skeletal structure of n-undecane.

Production and Synthesis

Industrial Production

The primary commercial source of **undecane** is petroleum.[8][9] During the refining process, crude oil is subjected to fractional distillation. **Undecane** is isolated from kerosene and gas oil fractions, which are rich in C9-C17 hydrocarbons.[9] Further purification is achieved through selective adsorption using molecular sieves, which separate the linear n-alkanes from branched and cyclic isomers.[9]

Synthetic Routes

While fractional distillation is the main industrial method, **undecane** can also be produced synthetically, which is often the case for laboratory-grade reagents.

- **Catalytic Hydrogenation:** A common laboratory and industrial synthesis involves the catalytic hydrogenation of an unsaturated C11 hydrocarbon, such as 1-undecene. The reaction adds hydrogen across the double bond to yield the saturated alkane.[8][10]
 - Reaction: $\text{C}_{11}\text{H}_{22}$ (1-Undecene) + $\text{H}_2 \rightarrow \text{C}_{11}\text{H}_{24}$ (**Undecane**)
- **Fischer-Tropsch Synthesis:** This process converts a mixture of carbon monoxide and hydrogen (syngas) into liquid hydrocarbons, including **undecane**. [5][9] It serves as a method to produce alkanes from non-petroleum sources like coal, natural gas, or biomass.

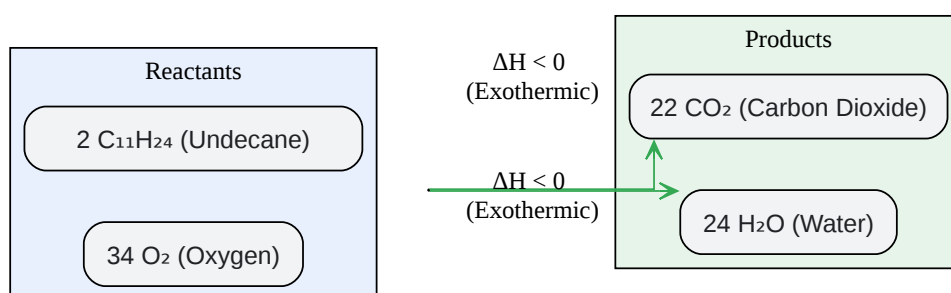
Chemical Reactivity and Key Reactions

As a saturated alkane, **undecane** is characterized by its low reactivity.[3][4] Its C-C and C-H sigma bonds are strong and nonpolar, making it resistant to attack by most acids, bases, and oxidizing agents under normal conditions.[11] However, it will undergo several key reactions, primarily under high energy conditions.

Combustion

Like all hydrocarbons, **undecane** undergoes combustion in the presence of oxygen, a highly exothermic reaction that is the basis for its use in fuels.

- **Complete Combustion:** With sufficient oxygen, the products are carbon dioxide and water.[12]
 - Balanced Equation: $2 \text{C}_{11}\text{H}_{24} + 34 \text{O}_2 \rightarrow 22 \text{CO}_2 + 24 \text{H}_2\text{O}$ [12]
- **Incomplete Combustion:** In a limited supply of oxygen, combustion is incomplete, producing toxic carbon monoxide and soot (carbon) in addition to CO_2 and water.[10]



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Caption: Complete combustion of **undecane**.

Halogenation

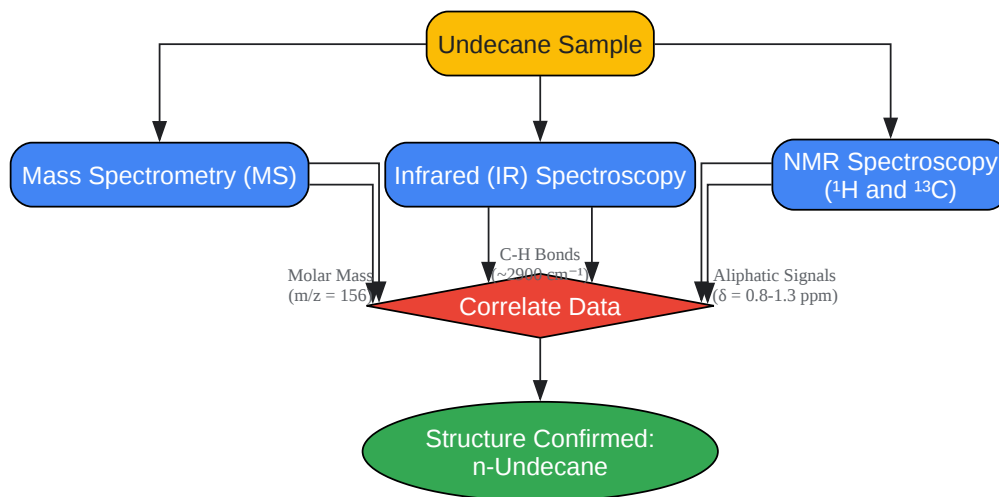
Undecane reacts with halogens (e.g., Cl_2 , Br_2) via a free-radical substitution mechanism, typically initiated by UV light. This process is generally non-selective, leading to a mixture of halogenated isomers. For instance, the reaction with chlorine produces various chloro**undecane** isomers and hydrogen chloride.[10]

Catalytic Hydroisomerization

For applications in fuels, linear alkanes like n-**undecane** are often converted into their more highly branched isomers, which possess higher octane ratings.[13] This is achieved through catalytic hydroisomerization, a process that uses a bifunctional catalyst (containing both metal and acid sites) to rearrange the carbon skeleton.[13]

Spectroscopic Characterization Workflow

Identifying an unknown compound or verifying the purity of a sample relies on a combination of spectroscopic techniques.[14][15][16] For **undecane**, the workflow involves Mass Spectrometry, IR Spectroscopy, and NMR Spectroscopy.



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Caption: Workflow for spectroscopic identification of **undecane**.

- **Mass Spectrometry (MS):** The mass spectrum of **undecane** will show a molecular ion peak (M⁺) at an m/z (mass-to-charge ratio) corresponding to its molecular weight, approximately 156.[5] The spectrum will also display a characteristic fragmentation pattern of C-C bond cleavages, resulting in a series of peaks separated by 14 mass units (CH₂).
- **Infrared (IR) Spectroscopy:** The IR spectrum of an alkane is relatively simple. For **undecane**, it is characterized by strong C-H stretching vibrations just below 3000 cm⁻¹ and C-H bending vibrations around 1465 cm⁻¹ and 1375 cm⁻¹. The absence of significant peaks in other regions (e.g., 1600-1800 cm⁻¹ for C=O, or >3000 cm⁻¹ for O-H) confirms its identity as a saturated hydrocarbon.[15][16]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum of n-**undecane** shows a triplet at approximately 0.88 ppm, corresponding to the six protons of the two terminal methyl (CH₃) groups. The bulk of the spectrum consists of a large, complex multiplet around 1.26 ppm, arising from the 18 protons of the nine internal methylene (CH₂) groups.
 - ¹³C NMR: The carbon NMR spectrum will display distinct signals for the chemically non-equivalent carbons in the chain, with chemical shifts in the typical aliphatic region (approx. 14-32 ppm).

Applications in Research and Industry

Undecane's well-defined properties and commercial availability make it a versatile compound in various fields.

- **Fuels and Lubricants:** It is a component of gasoline, diesel, and jet fuels.[5] Additionally, it is used as a lubricating agent and in lubricant additives.[5]
- **Organic Synthesis:** In the laboratory, it serves as a non-polar solvent and a distillation chaser—a high-boiling-point solvent added to a distillation to ensure the complete transfer of a more volatile product.[3][5][8]

- Analytical Chemistry: Due to its stability and known boiling point, **undecane** is frequently used as an internal standard in gas chromatography (GC) for the analysis of other hydrocarbons.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Cosmetics and Personal Care: **Undecane** is used as an emollient and skin-conditioning agent in cosmetic formulations.[\[17\]](#)[\[18\]](#) It provides a lightweight, non-greasy feel and helps to soften and smooth the skin by forming a barrier that limits water loss.[\[18\]](#)
- Pheromone Chemistry: **Undecane** plays a significant role in chemical ecology. It acts as a mild sex attractant for certain moths and cockroaches and serves as a critical alarm pheromone for various ant species, triggering rapid movement and defensive behaviors when released.[\[2\]](#)[\[3\]](#)[\[19\]](#)

Safety, Handling, and Toxicology

While **undecane** has low acute toxicity, it presents specific hazards that require careful management in a laboratory or industrial setting.[\[8\]](#)

Table 2: GHS Hazard Information for Undecane

Pictograms	GHS02: Flammable, GHS08: Health Hazard [2]
Signal Word	Danger [2] [20]
Hazard Statements	H226: Flammable liquid and vapor. H304: May be fatal if swallowed and enters airways. [2] [20] [21] EUH066: Repeated exposure may cause skin dryness or cracking. [20]
Precautionary Statements	P210: Keep away from heat, sparks, open flames. [21] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. [2] [20] [21] P331: Do NOT induce vomiting. [2] [20] [21] P405: Store locked up. [20]

Experimental Protocol: Safe Handling and Storage

- Ventilation: Always handle **undecane** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[5\]](#)[\[20\]](#)
- Ignition Sources: **Undecane** is a combustible liquid.[\[21\]](#) Eliminate all potential ignition sources, including open flames, sparks, and hot surfaces.[\[11\]](#) Use grounded equipment to prevent static discharge.[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile) and safety goggles or a face shield.[\[6\]](#)
 - Use a flame-retardant lab coat.[\[21\]](#)
 - For potential uncontrolled release, a positive-pressure, air-supplying respirator may be required.[\[21\]](#)
- Spill Management:
 - In case of a small spill, absorb the liquid with a non-combustible material like sand or diatomaceous earth.[\[11\]](#)[\[20\]](#)
 - Collect the absorbed material using non-sparking tools and place it in a sealed container for proper disposal.[\[11\]](#)
 - Prevent spills from entering drains or waterways.[\[5\]](#)[\[20\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents (e.g., nitrates, peroxides).[\[11\]](#)[\[21\]](#)
 - Store locked up and observe precautions for flammable liquids.[\[20\]](#)[\[21\]](#)
- First Aid:

- Ingestion: The primary danger is aspiration into the lungs, which can be fatal.[21] Do NOT induce vomiting.[20][21] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.
- Skin Contact: Remove contaminated clothing and rinse the skin with water. Repeated contact can cause defatting and dryness.[20][21]
- Eye Contact: Rinse eyes with plenty of water.

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